

An In-depth Technical Guide to 3,4,4,5-Tetramethyloctane

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Compound of Interest

Compound Name: 3,4,4,5-Tetramethyloctane

Cat. No.: B14561221

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a concise overview of the chemical compound **3,4,4,5-Tetramethyloctane**, including its fundamental identifiers and computed physicochemical properties. This document is intended to serve as a foundational resource for professionals in scientific research and drug development who may encounter this molecule.

Chemical Identity

The unambiguous identification of a chemical substance is paramount for research and regulatory purposes. The standardized nomenclature and registry number for **3,4,4,5-Tetramethyloctane** are provided below.

Identifier	Value
IUPAC Name	3,4,4,5-tetramethyloctane[1]
CAS Number	62199-47-7[1]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for predicting its behavior in various experimental and biological systems. The following table summarizes the

key computed properties of **3,4,4,5-Tetramethyloctane**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
Boiling Point	201°C	ChemicalBook[2]
Melting Point	-50.8°C (estimate)	ChemicalBook[2]
Density	0.7850	ChemicalBook[2]
Refractive Index	1.4374	ChemicalBook[2]

Experimental Data and Protocols

A comprehensive search of scientific literature and chemical databases did not yield any detailed experimental protocols or significant research findings specifically involving **3,4,4,5-Tetramethyloctane**. The information available is largely limited to computational predictions of its properties.

Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the biological activity of **3,4,4,5-Tetramethyloctane** or its involvement in any signaling pathways. Its potential applications in drug development have not been explored in published research.

Visualizations

To provide a clear representation of the molecule's structure, a 2D diagram is presented below.

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References

- 1. 3,4,4,5-Tetramethyloctane | C12H26 | CID 53425108 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3,4,4,5-tetramethyloctane [chemicalbook.com]
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